

Application Notes and Protocols for the Isolation and Purification of Cephaibol B

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Compound of Interest

Compound Name: Cephaibol B

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Introduction

Cephaibol B is a peptaibol-type antibiotic isolated from the fungus *Acremonium tubakii*.^{[1][2]} Peptaibols are a class of linear, amphipathic polypeptides known for their high content of non-proteinogenic amino acids, such as α -aminoisobutyric acid (Aib) and isovaline (Iva).^{[1][3]} These compounds often exhibit significant antimicrobial, antifungal, and anthelmintic properties.^{[1][4]} **Cephaibol B**, along with its analogues, has demonstrated notable biological activities, making it a compound of interest for further investigation in drug development.^{[4][5]}

This document provides a detailed protocol for the isolation and purification of **Cephaibol B** from *Acremonium tubakii* cultures. The methodology is compiled from published literature and standard practices for the purification of peptaibols.

Chemical and Physical Properties of Cephaibol B

A summary of the key chemical and physical properties of **Cephaibol B** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₈₃ H ₁₂₉ N ₁₇ O ₂₀	[6]
Molecular Weight	1685.04 g/mol	[6]
Source Organism	Acremonium tubakii	[1][2][6]
Compound Class	Peptaibol	[1][5]

Experimental Protocols

The following protocols describe the general steps for the production, extraction, and purification of **Cephaibol B** from *Acremonium tubakii*.

1. Fermentation of *Acremonium tubakii*

Note: Specific media composition and fermentation parameters for optimal **Cephaibol B** production may require optimization.

- **Inoculum Preparation:** Prepare a seed culture of *Acremonium tubakii* by inoculating a suitable liquid medium (e.g., Potato Dextrose Broth) and incubating at 25-28°C with shaking for 2-3 days.
- **Production Culture:** Inoculate a larger volume of production medium with the seed culture. The production medium can be a complex medium containing sources of carbon (e.g., glucose, sucrose), nitrogen (e.g., peptone, yeast extract), and mineral salts.
- **Incubation:** Incubate the production culture at 25-28°C with agitation for 7-14 days. The production of secondary metabolites like **Cephaibol B** is often enhanced in stationary phase.

2. Extraction of Crude Peptaibol Mixture

- **Mycelial Extraction:** Separate the fungal mycelia from the culture broth by filtration. The mycelia are then extracted with an organic solvent such as methanol or acetone. This is a common procedure as many peptaibols are retained within the fungal biomass.

- **Broth Extraction:** The culture filtrate can also be extracted with a water-immiscible organic solvent like ethyl acetate or chloroform to recover any secreted peptaibols.
- **Concentration:** The organic extracts are combined and concentrated under reduced pressure to yield a crude extract.

3. Purification of **Cephaibol B**

The crude extract, containing a mixture of peptaibols and other metabolites, is subjected to a multi-step purification process.

- **Solid-Phase Extraction (SPE):** The crude extract is dissolved in a minimal amount of a suitable solvent and applied to a solid-phase extraction cartridge (e.g., C18). The cartridge is washed with solvents of increasing polarity to remove highly polar and non-polar impurities. The peptaibol-containing fraction is typically eluted with methanol or acetonitrile.
- **Flash Chromatography:** Further separation can be achieved using flash chromatography on silica gel.^[7] A solvent gradient of increasing polarity, for example, a chloroform-methanol gradient, is used to separate the components of the crude extract.^[7] Fractions are collected and analyzed by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to identify those containing **Cephaibol B**.
- **High-Performance Liquid Chromatography (HPLC):** The final purification of **Cephaibol B** is accomplished by reversed-phase HPLC.^[5]
 - **Column:** C18 reversed-phase column.
 - **Mobile Phase:** Isocratic elution with 48% acetonitrile in water, containing 0.1% trifluoroacetic acid (TFA).^[5]
 - **Flow Rate:** 3.0 mL/min.^[5]
 - **Detection:** UV detection at a suitable wavelength (e.g., 210-220 nm).
 - **Fraction Collection:** Fractions corresponding to the peak of **Cephaibol B** are collected. The identity and purity of the collected fractions should be confirmed by mass spectrometry and NMR spectroscopy.^[3]

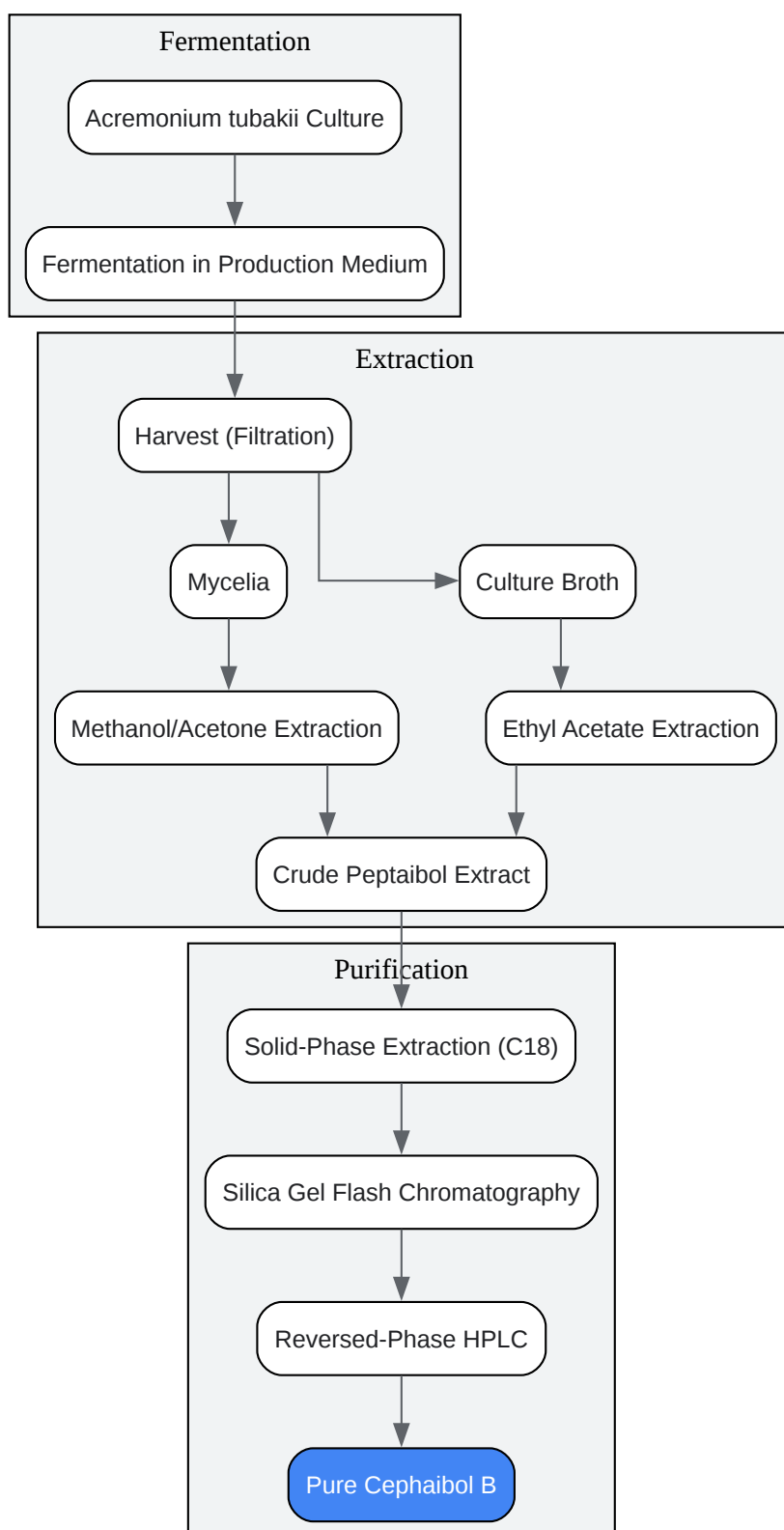
Characterization Data

The structure of **Cephaibol B** has been elucidated using various spectroscopic techniques.

Analytical Method	Observations
Mass Spectrometry	Provides the molecular weight and fragmentation pattern, which aids in sequencing the peptide.[1][3]
2D NMR Spectroscopy	Used to determine the amino acid composition and sequence.[1]
X-ray Crystallography	The crystal structure of Cephaibol B reveals a helical conformation with a distinct bend at the central hydroxyproline residue.[8]

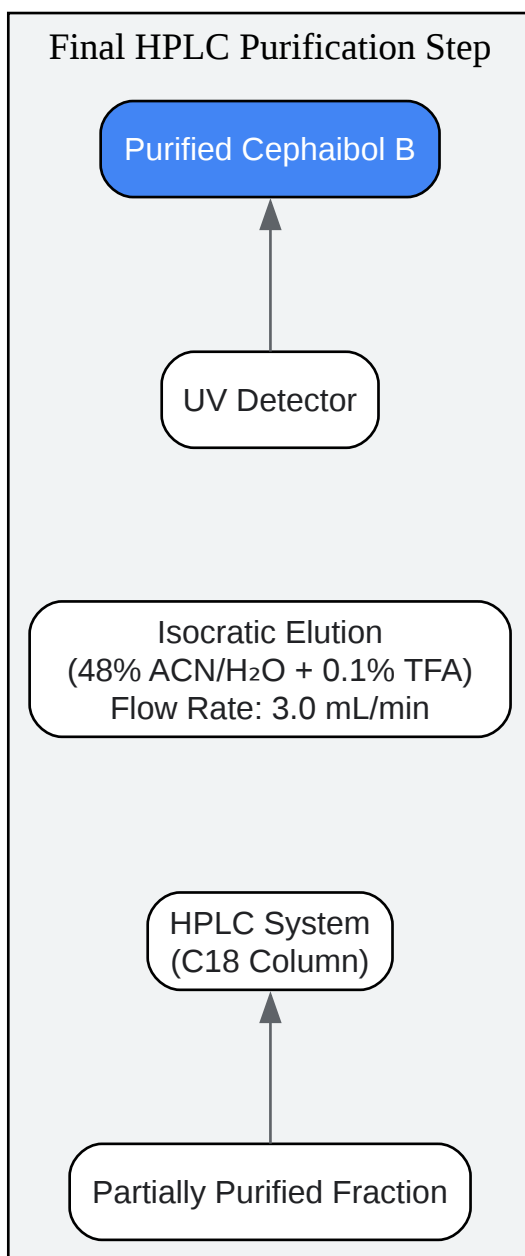
Diagrams

Below are diagrams illustrating the workflow for the isolation and purification of **Cephaibol B**.



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Caption: Workflow for the isolation and purification of **Cephaibol B**.



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Caption: Detailed schematic of the final HPLC purification step.

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References

- 1. Cephaibols, new peptaibol antibiotics with anthelmintic properties from *Acremonium tubakii* DSM 12774 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. jstage.jst.go.jp [jstage.jst.go.jp]
- 3. Peptaibols: Diversity, bioactivity, and biosynthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Peptaibol Production and Characterization from *Trichoderma asperellum* and Their Action as Biofungicide - PMC [pmc.ncbi.nlm.nih.gov]
- 5. jstage.jst.go.jp [jstage.jst.go.jp]
- 6. Cephaibol B - Wikidata [wikidata.org]
- 7. Structure-activity correlations for peptaibols obtained from clade Longibrachiatum of *Trichoderma*: A combined experimental and computational approach - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Crystal structures of cephaibols - PubMed [pubmed.ncbi.nlm.nih.gov]
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